

NSC243928 mesylate stability and long-term storage

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Compound of Interest

Compound Name: NSC243928 mesylate

Cat. No.: B10762011

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NSC243928 Mesylate: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **NSC243928 mesylate**.

Frequently Asked Questions (FAQs)

Q1: How should solid **NSC243928 mesylate** be stored upon receipt?

A: Upon receipt, solid **NSC243928 mesylate** should be stored under dry and dark conditions. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), the compound should be stored at -20°C.^[1]

Q2: What are the recommended conditions for storing stock solutions of **NSC243928 mesylate**?

A: Stock solutions of **NSC243928 mesylate** should be aliquoted to avoid repeated freeze-thaw cycles. For storage up to one month, a temperature of -20°C is suitable. For longer-term storage up to six months, it is recommended to store the solution at -80°C.^[2] Always ensure the storage is in a sealed container to protect from moisture.^[2]

Q3: What solvent should be used to prepare stock solutions?

A: Dimethyl sulfoxide (DMSO) is a suitable solvent for preparing stock solutions of **NSC243928 mesylate**.[\[2\]](#)

Q4: Is **NSC243928 mesylate** stable during shipping?

A: Yes, **NSC243928 mesylate** is considered stable for a few weeks during ordinary shipping conditions at ambient temperature.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced compound activity in experiments	Improper storage of stock solution leading to degradation.	Ensure stock solutions are aliquoted and stored at -20°C for short-term or -80°C for long-term use. [2] Avoid repeated freeze-thaw cycles.
Incorrect storage of solid compound.	Verify that the solid compound is stored at the correct temperature (-20°C for long-term) and protected from light and moisture. [1]	
Precipitate observed in stock solution after thawing	Poor solubility or solution instability.	Gently warm the solution and vortex to redissolve the precipitate. Ensure the concentration does not exceed the solubility limit in the chosen solvent. Consider preparing fresh stock solutions if the issue persists.
Inconsistent experimental results	Degradation of the compound due to improper handling.	Always handle the compound and its solutions according to the recommended guidelines. Prepare fresh dilutions for each experiment from a properly stored stock solution.

Data Summary

Storage Conditions

Form	Condition	Duration	Temperature	Additional Notes
Solid	Short-term	Days to weeks	0 - 4°C	Dry and dark conditions.[1]
Solid	Long-term	Months to years	-20°C	Dry and dark conditions.[1]
Stock Solution	Short-term	1 month	-20°C	Sealed storage, away from moisture.[2]
Stock Solution	Long-term	6 months	-80°C	Sealed storage, away from moisture.[2]

Solubility

Solvent	Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
DMSO	1 mM	1.9857 mL	9.9287 mL	19.8574 mL
DMSO	5 mM	0.3971 mL	1.9857 mL	3.9715 mL
DMSO	10 mM	0.1986 mL	0.9929 mL	1.9857 mL

Data is based on a molecular weight of 503.59 g/mol .[1] Batch-specific molecular weights may vary.[1]

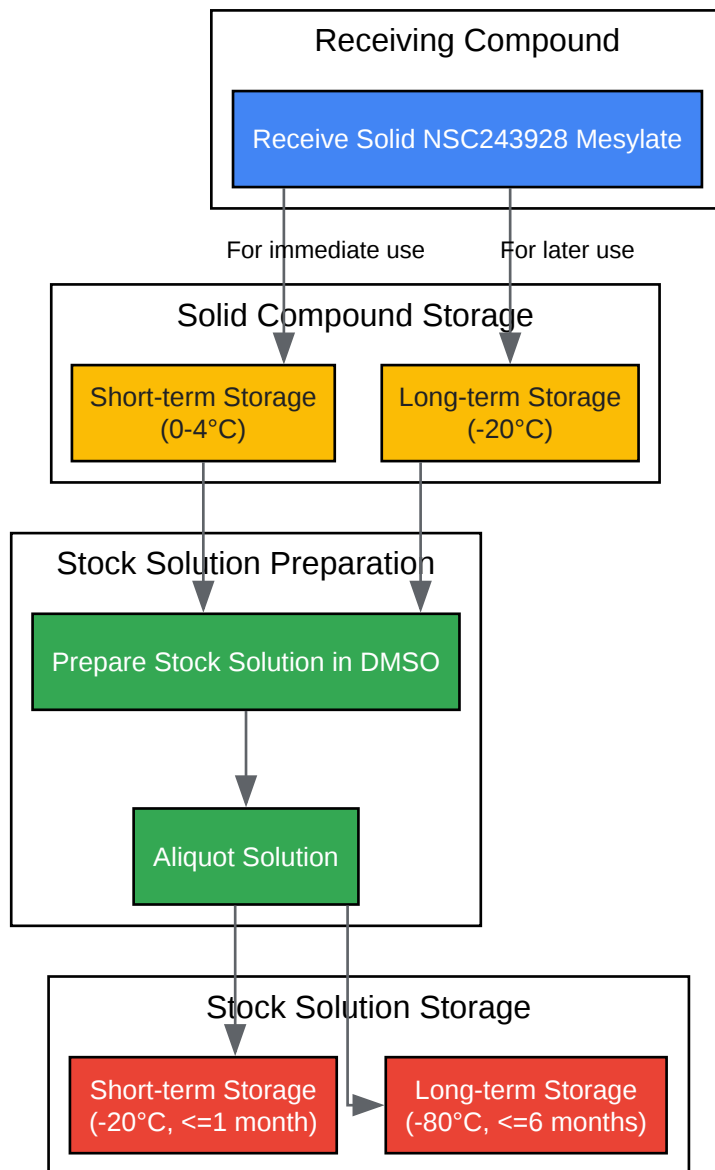
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Materials: **NSC243928 mesylate** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure:
 1. Equilibrate the vial of **NSC243928 mesylate** to room temperature before opening.
 2. Weigh the desired amount of the compound (e.g., 1 mg) in a sterile microcentrifuge tube.
 3. Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration (e.g., 0.1986 mL for 1 mg).[\[2\]](#)
 4. Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
 5. Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles.
 6. Store the aliquots at -20°C for up to one month or -80°C for up to six months.[\[2\]](#)

Visualizations

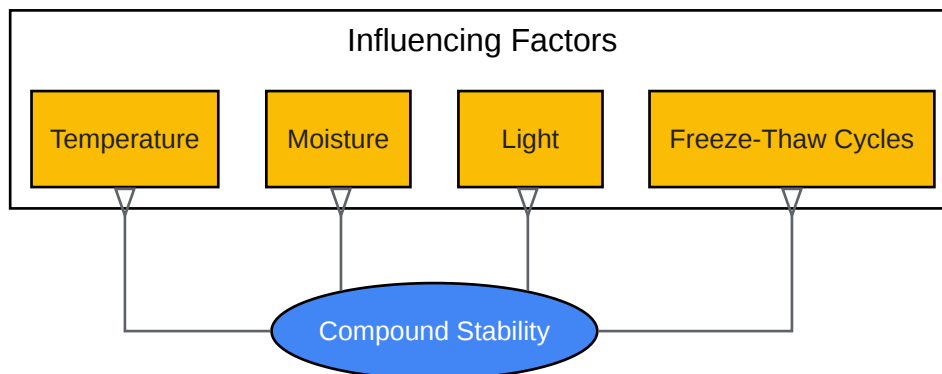
NSC243928 Mesylate Handling and Storage Workflow



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Caption: Workflow for handling and storage of **NSC243928 mesylate**.

Factors Affecting NSC243928 Mesylate Stability



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Caption: Key factors influencing the stability of **NSC243928 mesylate**.

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References

- 1. medkoo.com [medkoo.com]
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